

An In-depth Technical Guide to 2-Vinylaniline: Chemical Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Vinylaniline

Cat. No.: B1311222

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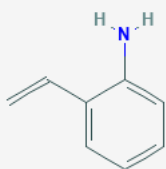
Abstract

This technical guide provides a comprehensive overview of **2-vinylaniline**, a versatile building block in organic synthesis. It details the chemical structure, physicochemical properties, and spectroscopic data of the molecule. The guide places a strong emphasis on its synthetic utility, offering detailed experimental protocols for the preparation of valuable heterocyclic compounds, including quinolines and carbazoles. The underlying reaction mechanisms and logical workflows are illustrated with clear diagrams. This document serves as a critical resource for researchers and professionals in the fields of chemical synthesis and drug discovery, facilitating the effective application of **2-vinylaniline** in their work.

Chemical Identity and Properties

2-Vinylaniline, also known as 2-aminostyrene, is an aromatic amine with the chemical formula C_8H_9N . Its structure features a vinyl group attached to the ortho position of an aniline ring. This unique arrangement of functional groups makes it a highly reactive and valuable precursor in a variety of chemical transformations.

Chemical Structure:

Table 1: Physicochemical Properties of **2-Vinylaniline**

Property	Value	Reference
CAS Number	3867-18-3	[1][2][3][4][5][6][7]
Molecular Formula	C ₈ H ₉ N	[1][2][3][4]
Molecular Weight	119.17 g/mol	[2]
Appearance	Colorless to light yellow liquid	[4][7]
Boiling Point	219.5 °C at 760 mmHg	[1][3]
Density	1.0181 g/cm ³	[1][7]
Refractive Index	1.6124	[7]
InChI Key	KURPPWHPIYBYBS-UHFFFAOYSA-N	[2]
SMILES	C=CC1=CC=CC=C1N	

Table 2: Spectroscopic Data of **2-Vinylaniline**

Spectroscopic Data	Details	Reference
GC-MS	Spectra available in public databases.	[8]
IR Spectra	Vapor phase IR spectra are available for reference.	[8]
NMR, HPLC, LC-MS	Data is often available from commercial suppliers upon request.	[3][9]

Synthetic Applications in Heterocyclic Chemistry

2-Vinylaniline is a key starting material for the synthesis of a diverse range of nitrogen-containing heterocycles, which are core structures in many pharmaceuticals and biologically active compounds.[10] Its dual functionality, the nucleophilic amine and the reactive vinyl group, allows for various cyclization strategies.

Synthesis of Quinolines

Quinolines are a prominent class of heterocyclic compounds with a wide array of biological activities. **2-Vinylaniline** serves as a versatile precursor for the construction of the quinoline scaffold through several synthetic methodologies.

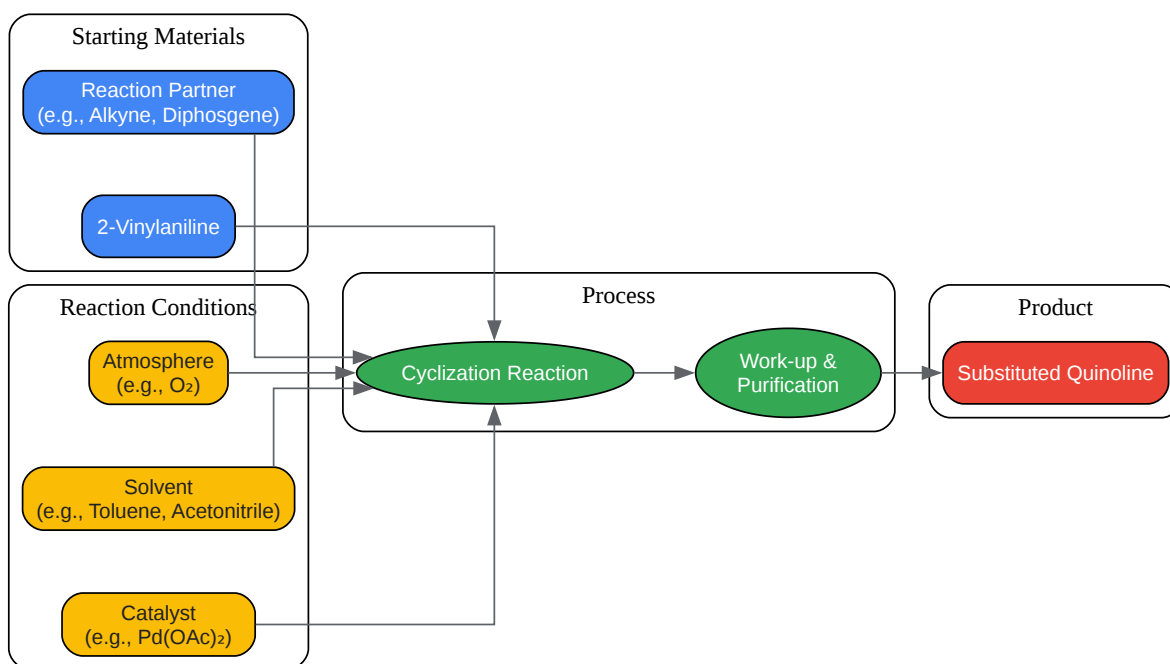
One effective method involves the palladium-catalyzed oxidative cyclization of **2-vinylanilines** with alkynes.[11] This reaction proceeds via an intermolecular amination of the alkyne, followed by insertion of the olefin and subsequent oxidative cleavage of a C-C bond to yield 2,3-disubstituted quinolines.[11]

Experimental Protocol: Synthesis of 2,3-Disubstituted Quinolines

A mixture of **2-vinylaniline** (1.0 mmol), alkyne (1.2 mmol), Pd(OAc)₂ (5 mol%), and a suitable ligand in a solvent such as toluene is stirred under an oxygen atmosphere at a specified temperature until the reaction is complete as monitored by TLC. The reaction mixture is then cooled, filtered, and the solvent is removed under reduced pressure. The resulting crude product is purified by column chromatography to afford the desired quinoline derivative.

2-Chloroquinolines can be synthesized from **2-vinylanilines** by reaction with diphosgene in a nitrile solvent like acetonitrile.[12][13] The proposed mechanism involves the formation of a phenylisocyanate intermediate, followed by quinoline ring formation and subsequent chlorination at the C2 position.[13]

Logical Workflow for Quinoline Synthesis:



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Caption: General experimental workflow for the synthesis of quinolines from **2-vinylaniline**.

Synthesis of Carbazoles

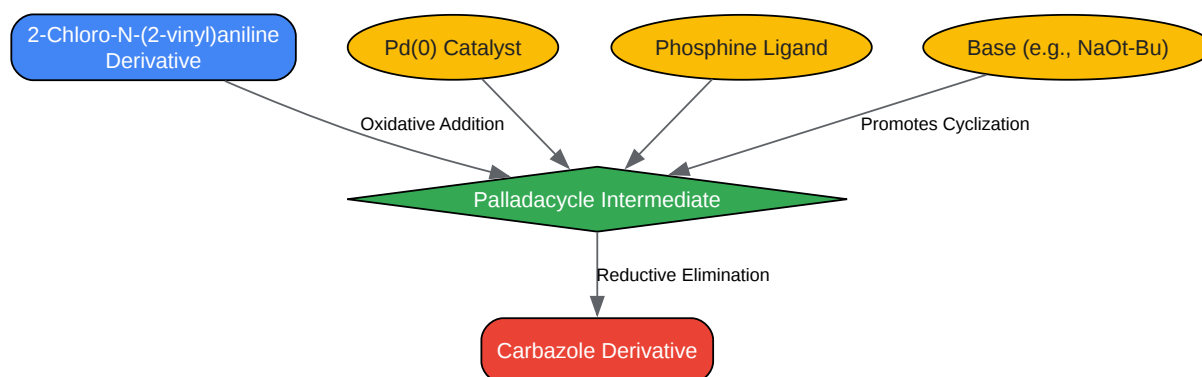
Carbazoles are another important class of nitrogen-containing heterocycles with significant biological and electronic properties. **2-Vinylaniline** derivatives can be utilized in palladium-catalyzed reactions to synthesize carbazoles.

The synthesis of carbazoles can be achieved through a palladium-catalyzed condensation of 2-bromostyrene and 2-chloroaniline derivatives to form a stable diphenylamine intermediate.^[14]^[15] This intermediate then undergoes an intramolecular cyclization, the selectivity of which is controlled by the choice of ligand, to form the carbazole ring system.^[14]^[15]

Experimental Protocol: Synthesis of Carbazoles

A mixture of the diphenylamine intermediate (1.0 mmol), a palladium catalyst such as $\text{Pd}_2(\text{dba})_3$ (e.g., 0.0075 mmol), a specific phosphine ligand (e.g., 0.023 mmol), and a base like NaOt-Bu (1.5 mmol) in a dry solvent such as 1,4-dioxane is heated under an inert atmosphere (e.g., Argon) at 110 °C for a specified time.^[14] After completion, the reaction is cooled, and the product is isolated and purified by standard techniques like column chromatography.

Signaling Pathway for Carbazole Synthesis:



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Caption: Simplified reaction pathway for the palladium-catalyzed synthesis of carbazoles.

Role in Drug Development and Biological Activity

While **2-vinyllaniline** itself is primarily a synthetic intermediate, the heterocyclic compounds derived from it have significant biological activities and are of great interest in drug discovery. For instance, **2-vinyllaniline** is a useful chemical for the preparation of cyclopeptides like solomonamides, which are being investigated as potential antitumor agents.[7] The quinoline and carbazole cores are present in numerous FDA-approved drugs and natural products with activities ranging from anticancer to anti-inflammatory. The ability to readily synthesize substituted versions of these heterocycles from **2-vinyllaniline** makes it a valuable tool for generating compound libraries for high-throughput screening in drug development programs.

Conclusion

2-Vinyllaniline is a versatile and reactive molecule with significant applications in organic synthesis, particularly in the construction of diverse nitrogen-containing heterocyclic compounds. Its unique structure allows for a range of cyclization reactions, providing access to valuable scaffolds for drug discovery and materials science. The detailed protocols and mechanistic insights provided in this guide are intended to empower researchers to fully leverage the synthetic potential of **2-vinyllaniline** in their scientific endeavors.

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